

PBP10 Peptide: A Technical Guide to its Sequence, Structure, and Function

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: PBP10

Cat. No.: B15562871

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

PBP10, also known as Gelsolin 160-169, is a synthetic, 10-amino acid, cell-permeant peptide with the sequence QRLFQVKGRR.[1] This peptide is derived from the polyphosphoinositide-binding site of human plasma gelsolin and is typically conjugated at its N-terminus with a Rhodamine B molecule for visualization.[1] **PBP10** has garnered significant scientific interest due to its dual functionality. It acts as a broad-spectrum antimicrobial agent and as a selective antagonist of the Formyl Peptide Receptor 2 (FPR2), a key receptor in inflammatory responses. [1][2] This technical guide provides a comprehensive overview of **PBP10**, including its sequence, structure, mechanisms of action, and relevant experimental protocols.

Physicochemical Properties and Structure

The primary structure of **PBP10** consists of the amino acid sequence Glutamine-Arginine-Leucine-Phenylalanine-Glutamine-Valine-Lysine-Glycine-Arginine-Arginine. Its cationic nature, conferred by the presence of multiple arginine and lysine residues, is crucial for its biological activities. While a definitive high-resolution structure of the isolated peptide is not extensively characterized in the provided literature, studies suggest that upon binding to

phosphatidylinositol 4,5-bisphosphate (PIP2), the parent gelsolin fragment (residues 150-169) undergoes a coil-to-helix transition, forming an amphipathic helix.[3] This structural change is likely important for its interaction with cell membranes.

Mechanisms of Action

PBP10 exerts its biological effects through two primary mechanisms: direct antimicrobial activity and modulation of host cell signaling.

Antimicrobial Mechanism

PBP10 demonstrates bactericidal activity against a range of Gram-positive and Gram-negative bacteria.[1][3] The initial step involves an electrostatic interaction with negatively charged components of the bacterial cell wall, such as lipopolysaccharide (LPS) in Gram-negative bacteria and lipoteichoic acid (LTA) in Gram-positive bacteria.[1][3] This interaction is thought to disrupt the integrity of the bacterial membrane, leading to increased permeability and subsequent cell death.[1] Unlike some other antimicrobial peptides, **PBP10** does not appear to function by forming discrete pores in the membrane.[1][3] Instead, a "carpet-like" mechanism, where the peptide covers the membrane surface, has been proposed.[3]

Host Cell Signaling Modulation

In eukaryotic cells, **PBP10** influences two key signaling pathways:

- **FPR2 Antagonism:** **PBP10** acts as a selective antagonist of the Formyl Peptide Receptor 2 (FPR2), a G protein-coupled receptor involved in chemotaxis and inflammation.[1][2] By binding to FPR2, **PBP10** inhibits the downstream signaling cascade typically initiated by FPR2 agonists. This includes the inhibition of G-protein activation, phospholipase C (PLC) activation, inositol trisphosphate (IP3) production, and the subsequent release of intracellular calcium.[1] This ultimately dampens the inflammatory response.
- **Phosphoinositide-Dependent Pathway Interference:** As a derivative of the PIP2-binding site of gelsolin, **PBP10** can directly interact with phosphoinositides, particularly PIP2, at the plasma membrane.[1][4] This interaction can interfere with the normal function of PIP2 as a crucial secondary messenger and a regulator of the actin cytoskeleton, affecting processes like cell motility and vesicle trafficking.[3][4]

Quantitative Data

The biological activity and safety profile of **PBP10** have been quantitatively assessed in various studies.

Antimicrobial Activity

Bacterial Species	Strain	Minimum Inhibitory Concentration (MIC) (µg/mL)	Reference
Escherichia coli	SG13009	12.5	[3]
Bacillus subtilis	ATCC 6051	3.125	[3]

Safety Profile

Assay	Cell Type	Result	Reference
Hemolysis	Human Red Blood Cells	Low hemolytic activity at bactericidal concentrations.	[1]
Cytotoxicity (MTT Assay)	Eukaryotic cell lines	Generally low cytotoxicity at effective concentrations.	[1]

Experimental Protocols

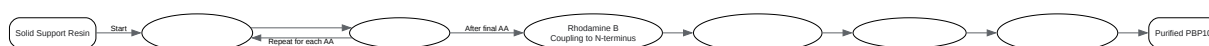
Solid-Phase Peptide Synthesis (SPPS) and Purification of PBP10

Protocol:

- **Peptide Synthesis:** The peptide with the sequence QRLFQVKGRR is synthesized on a solid support resin (e.g., Rink Amide resin) using standard Fmoc (9-fluorenylmethoxycarbonyl) chemistry.
- **Rhodamine B Conjugation:** Following the assembly of the peptide chain and while the peptide is still attached to the resin with its side-chain protecting groups intact, Rhodamine B

is coupled to the deprotected N-terminal amine.

- **Cleavage and Deprotection:** The peptide is cleaved from the resin, and all side-chain protecting groups are removed using a cleavage cocktail (e.g., trifluoroacetic acid-based).
- **Purification:** The crude peptide is purified using reverse-phase high-performance liquid chromatography (RP-HPLC).
- **Verification:** The identity and purity of the final product are confirmed by mass spectrometry and analytical HPLC.



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis and purification of **PBP10** peptide.

Bactericidal Assay (MIC Determination)

Protocol:

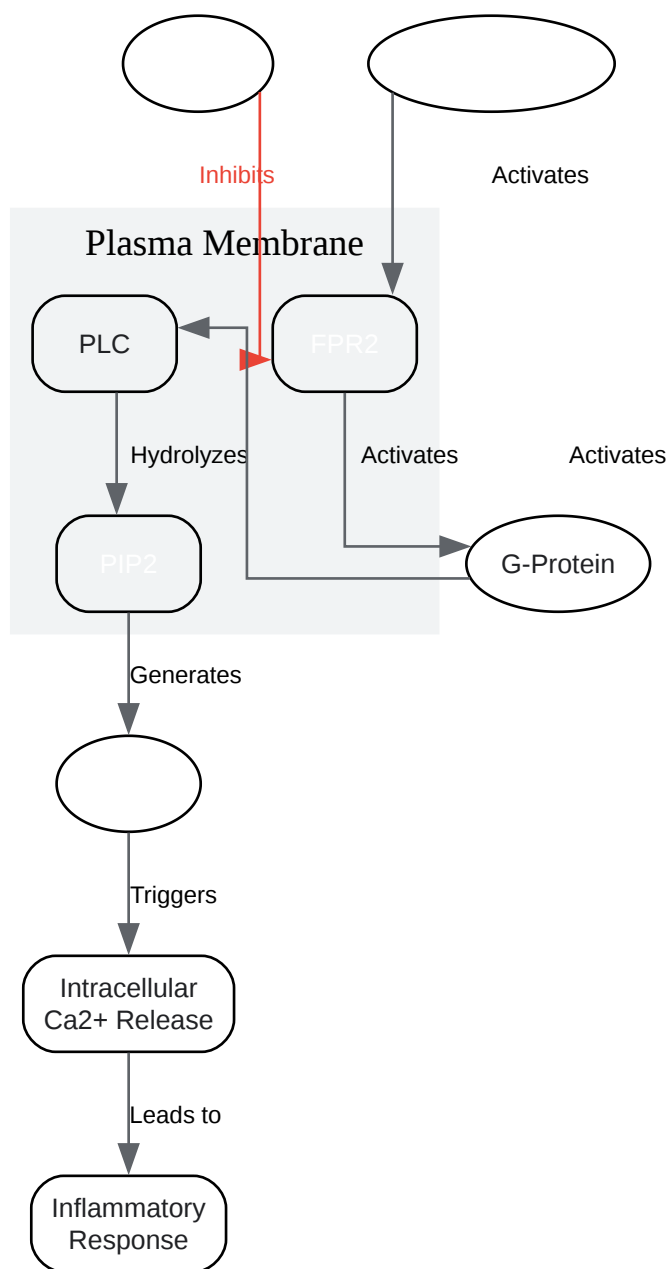
- **Bacterial Culture Preparation:** A single colony of the test bacterium is used to inoculate a suitable broth medium and incubated overnight. The culture is then diluted to a standardized concentration (e.g., 5×10^5 CFU/mL).
- **Peptide Dilution Series:** A two-fold serial dilution of the **PBP10** peptide is prepared in a 96-well microtiter plate.
- **Inoculation:** The standardized bacterial suspension is added to each well of the microtiter plate containing the peptide dilutions.
- **Incubation:** The plate is incubated at 37°C for 18-24 hours.
- **MIC Determination:** The Minimum Inhibitory Concentration (MIC) is determined as the lowest concentration of the peptide at which no visible bacterial growth is observed.

Cytotoxicity Assay (MTT Assay)

Protocol:

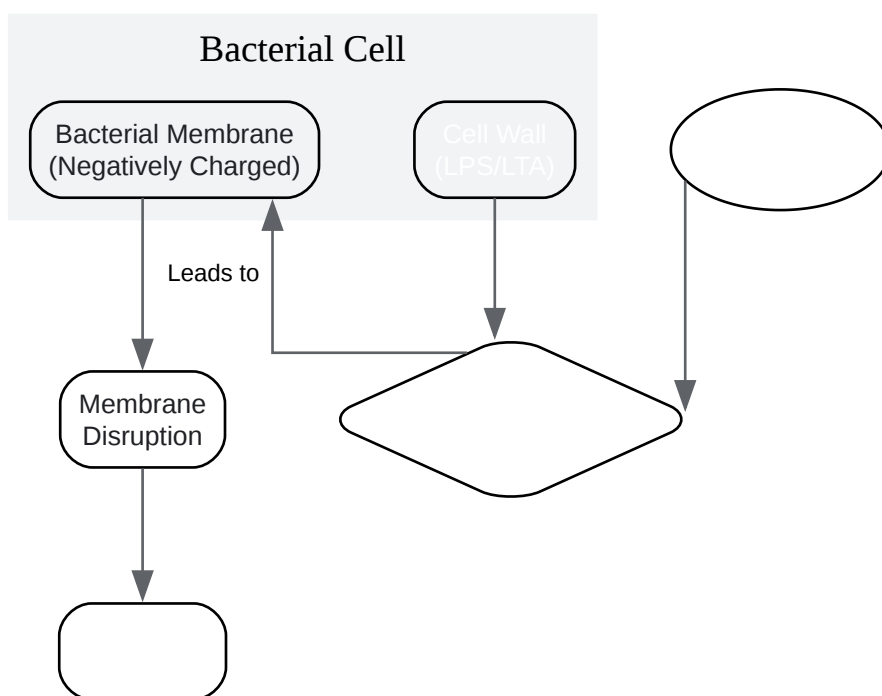
- **Cell Seeding:** Eukaryotic cells are seeded into a 96-well plate and allowed to adhere overnight.
- **Peptide Treatment:** The cells are treated with various concentrations of **PBP10** and incubated for a specified period (e.g., 24 hours).
- **MTT Addition:** MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution is added to each well and incubated for 2-4 hours at 37°C. Viable cells with active metabolism will convert the yellow MTT into a purple formazan product.
- **Solubilization:** The formazan crystals are dissolved by adding a solubilization solution (e.g., DMSO or a detergent-based solution).
- **Absorbance Measurement:** The absorbance of the solubilized formazan is measured at a wavelength of 570-590 nm.
- **Calculation:** Cell viability is expressed as a percentage relative to the untreated control cells.

Signaling Pathway Diagrams



[Click to download full resolution via product page](#)

Caption: **PBP10** antagonism of the FPR2 signaling pathway.



[Click to download full resolution via product page](#)

Caption: Proposed mechanism of **PBP10** antimicrobial action.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [benchchem.com](https://www.benchchem.com) [benchchem.com]
- 2. [medchemexpress.com](https://www.medchemexpress.com) [medchemexpress.com]
- 3. Interaction of the Gelsolin-Derived Antibacterial PBP 10 Peptide with Lipid Bilayers and Cell Membranes - PMC [pmc.ncbi.nlm.nih.gov]
- 4. [researchgate.net](https://www.researchgate.net) [researchgate.net]
- To cite this document: BenchChem. [PBP10 Peptide: A Technical Guide to its Sequence, Structure, and Function]. BenchChem, [2026]. [Online PDF]. Available at:

[\[https://www.benchchem.com/product/b15562871/docs#pbp10-peptide-a-technical-guide-to-its-sequence-structure-and-function\]](https://www.benchchem.com/product/b15562871/docs#pbp10-peptide-a-technical-guide-to-its-sequence-structure-and-function)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)